

Nlrp3-IN-23 solubility and stability for experiments

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Compound of Interest		
Compound Name:	NIrp3-IN-23	
Cat. No.:	B15138708	Get Quote

Application Notes and Protocols for Nlrp3-IN-23

For Researchers, Scientists, and Drug Development Professionals

Introduction

NIrp3-IN-23, also identified as compound 15c, is a novel sila-cannabidiol (sila-CBD) derivative that acts as a potent inhibitor of the NLRP3 inflammasome. The NLRP3 inflammasome is a key component of the innate immune system, and its dysregulation is implicated in a wide range of inflammatory diseases. NIrp3-IN-23 has been shown to significantly inhibit the heme-mediated induction of the NLRP3 inflammasome, making it a valuable tool for studying the role of this pathway in various pathological conditions and for the development of novel therapeutics.[1] These application notes provide a comprehensive guide to the solubility, stability, and experimental use of NIrp3-IN-23.

Physicochemical Properties, Solubility, and Stability

While specific quantitative data for **NIrp3-IN-23** is limited, the following information is based on its structural class (sila-CBD derivatives) and common practices for similar small molecule inhibitors. Researchers are advised to perform their own validation for specific experimental conditions.

Data Presentation: NIrp3-IN-23 Properties



Property	Recommendation/Data	Notes
Molecular Formula	C21H30O2Si	As a sila-CBD derivative.
Appearance	Likely a white to off-white solid	Based on similar compounds.
Solubility		
• DMSO	Expected to be soluble. A stock concentration of 10-20 mM is a reasonable starting point.	The primary solvent for creating high-concentration stock solutions of lipophilic small molecules.
• Ethanol	Expected to be soluble.	May be used as an alternative to DMSO for stock solutions.
• Water	Poorly soluble.	As a lipophilic molecule, direct dissolution in aqueous media is not recommended.
• Cell Culture Media	Insoluble at high concentrations. Final DMSO concentration should be kept low (typically ≤ 0.5%) to avoid precipitation and solvent toxicity.	Prepare intermediate dilutions of the DMSO stock in media before adding to the final culture volume.
Storage and Stability		
• Solid (Powder)	Store at -20°C for long-term storage.	Protect from light and moisture.
• Stock Solution (in DMSO)	Aliquot and store at -80°C for long-term stability. Avoid repeated freeze-thaw cycles.	Sila-CBD derivatives are reported to have higher metabolic stability compared to their carbon analogues.[1] However, CBD itself can be unstable at room temperature and in aqueous solutions, and is sensitive to oxidation and light.[2]



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• In Cell Culture Media

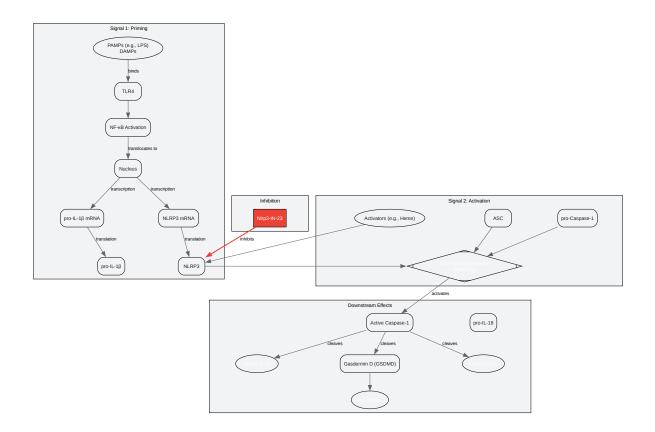
Prepare fresh dilutions for each experiment. Stability at 37°C in aqueous media may be limited.

It is recommended to assess the stability of Nlrp3-IN-23 under specific experimental conditions (e.g., incubation time and temperature).

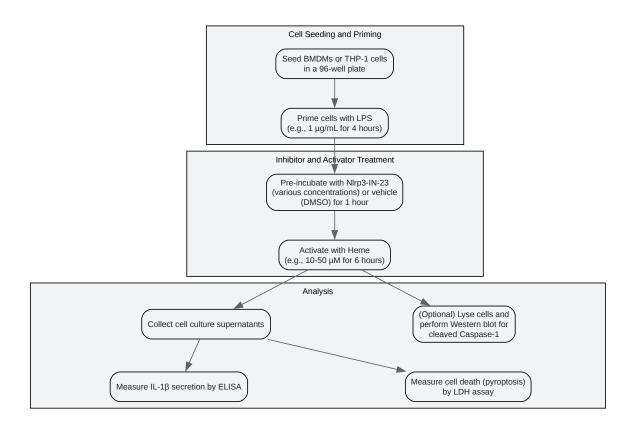
Signaling Pathways

The canonical activation of the NLRP3 inflammasome is a two-step process. The first signal, or "priming," is typically initiated by pathogen-associated molecular patterns (PAMPs) like lipopolysaccharide (LPS), which leads to the upregulation of NLRP3 and pro-IL-1 β expression via the NF- κ B signaling pathway. The second signal, or "activation," can be triggered by a variety of stimuli, including heme, which leads to the assembly of the NLRP3 inflammasome complex. This complex, consisting of NLRP3, the adaptor protein ASC, and pro-caspase-1, facilitates the autocatalytic cleavage and activation of caspase-1. Active caspase-1 then cleaves pro-inflammatory cytokines IL-1 β and IL-18 into their mature forms, leading to their secretion and the induction of pyroptosis, a form of inflammatory cell death. NIrp3-IN-23 is believed to directly inhibit the NLRP3 protein, thus preventing inflammasome assembly and downstream inflammatory events.









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References

- 1. Sila-CBD Derivatives as Inhibitors of Heme-Induced NLRP3 Inflammasome: Application in Hemolytic Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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